

# physical and chemical properties of ethyl 2-amino-5-methylthiazole-4-carboxylate

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## Compound of Interest

Compound Name: Ethyl 2-amino-5-methylthiazole-4-carboxylate

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## An In-depth Technical Guide to Ethyl 2-amino-5-methylthiazole-4-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and biological significance of **ethyl 2-amino-5-methylthiazole-4-carboxylate**. This thiazole derivative is a key building block in organic synthesis, particularly for the development of medicinally important compounds.

## Core Physical and Chemical Properties

**Ethyl 2-amino-5-methylthiazole-4-carboxylate** is a stable, white to pale cream crystalline powder.<sup>[1][2][3]</sup> Its structural characteristics, including the presence of an amino group and an ethyl carboxylate moiety on a thiazole ring, contribute to its unique reactivity and biological activity.

## Quantitative Data Summary

The following table summarizes the key quantitative properties of **ethyl 2-amino-5-methylthiazole-4-carboxylate**.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>10</sub> N <sub>2</sub> O <sub>2</sub> S	[1]
Molecular Weight	186.23 g/mol	[1][4]
Melting Point	171.0-180.0 °C	[1][2]
Boiling Point (Predicted)	313.1 ± 22.0 °C	[1]
Appearance	White to pale cream powder	[1][2][3]
Assay (Purity)	≥96.0% (GC)	[2]
<sup>1</sup> H NMR (CDCl <sub>3</sub> , 400 MHz) δ (ppm)	1.19 (t, 3H), 2.36 (s, 3H), 4.13 (q, 2H), 7.69 (s, 2H)	[5]
<sup>13</sup> C NMR (CDCl <sub>3</sub> , 100 MHz) δ (ppm)	14.32, 17.12, 59.72, 107.34, 159.34, 161.95, 170.21	[5]
Mass Spectrum (m/z)	187 (M+H) <sup>+</sup>	[5]

## Experimental Protocols

The synthesis of **ethyl 2-amino-5-methylthiazole-4-carboxylate** can be achieved through various methods, with the one-pot synthesis being a particularly efficient approach.[5]

### One-Pot Synthesis Protocol

This method involves the reaction of ethyl acetoacetate with N-bromosuccinimide (NBS) followed by cyclization with thiourea in a single reaction vessel, which simplifies the procedure and improves the overall yield compared to traditional two-step methods.[5]

Materials:

- Ethyl acetoacetate
- N-bromosuccinimide (NBS)
- Thiourea

- Water
- Tetrahydrofuran (THF)
- Ammonia solution ( $\text{NH}_3 \cdot \text{H}_2\text{O}$ )
- Ethyl acetate (for recrystallization)

Procedure:

- A mixture of ethyl acetoacetate (0.05 mol) in water (50.0 mL) and THF (20.0 mL) is cooled to below  $0^\circ\text{C}$ .<sup>[5]</sup>
- NBS (0.06 mol) is added to the mixture.<sup>[5]</sup>
- The reaction mixture is stirred at room temperature for 2 hours. The completion of this step can be monitored by thin-layer chromatography (TLC).<sup>[5]</sup>
- Thiourea (0.05 mol) is then added to the reaction mixture.<sup>[5]</sup>
- The mixture is heated to  $80^\circ\text{C}$  for 2 hours.<sup>[5]</sup>
- After cooling to room temperature, the mixture is filtered to remove any insoluble substances.<sup>[5]</sup>
- Ammonia solution (8.0 mL) is added to the filtrate, resulting in the formation of yellow floccules.<sup>[5]</sup>
- The mixture is stirred at room temperature for 10 minutes and then filtered.<sup>[5]</sup>
- The filter cake is washed with water (3 x 100 mL) and recrystallized from ethyl acetate to yield the final product.<sup>[5]</sup>



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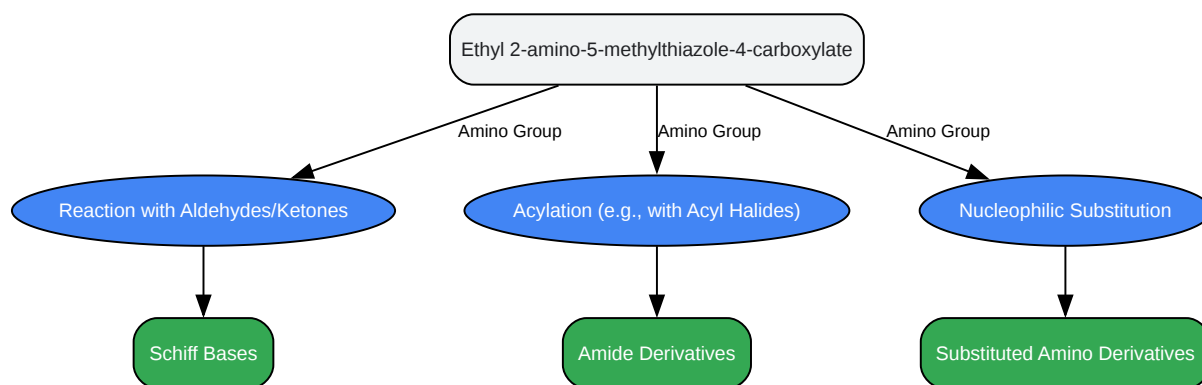
Caption: One-pot synthesis workflow for **ethyl 2-amino-5-methylthiazole-4-carboxylate**.

## Chemical Reactivity and Derivatives

The bifunctional nature of **ethyl 2-amino-5-methylthiazole-4-carboxylate**, with its amino and carboxylate groups, makes it a versatile intermediate in organic synthesis.[1] It can undergo various chemical reactions to produce a wide range of derivatives.

Key reactions include:

- **Schiff Base Formation:** The amino group can react with aldehydes or ketones to form Schiff bases, which are important in medicinal chemistry.[1]
- **Acylation:** The amino group can be acylated to introduce various functional groups.
- **Nucleophilic Substitution:** The amino group can act as a nucleophile in substitution reactions. [1]



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Caption: Key chemical reactions of **ethyl 2-amino-5-methylthiazole-4-carboxylate**.

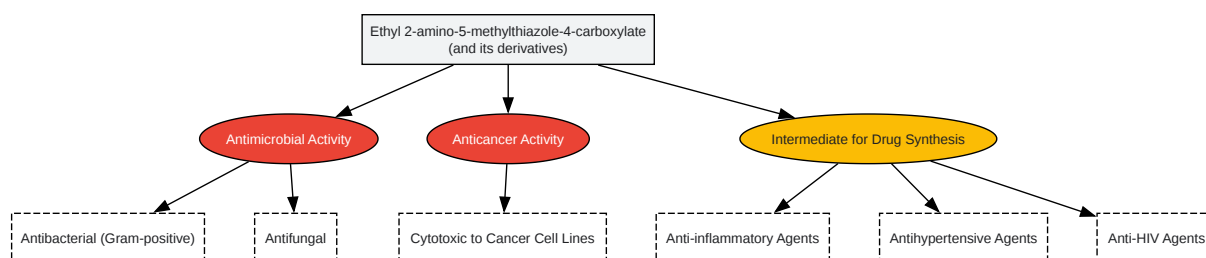
## Biological and Medicinal Significance

**Ethyl 2-amino-5-methylthiazole-4-carboxylate** and its derivatives have garnered significant interest in the field of medicinal chemistry due to their diverse biological activities.[1] Research

has demonstrated their potential as antimicrobial and anticancer agents.[1][6] The 2-aminothiazole scaffold is a crucial pharmacophore in many biologically active compounds.

The derivatives of this compound have shown promising results in several areas:

- **Antimicrobial Activity:** Various synthesized derivatives have displayed notable antibacterial and antifungal properties.[1][6] Some have shown significant activity against Gram-positive bacteria.[6]
- **Anticancer Activity:** Certain derivatives have exhibited a broad spectrum of anticancer activity against numerous human tumor cell lines.[1][5][6]
- **Drug Development Intermediate:** It serves as a key intermediate in the synthesis of pharmaceuticals, including agents for treating allergies, hypertension, inflammation, and HIV infections.[5]



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Caption: Biological activities and applications of the core compound and its derivatives.

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Address: 3281 E Guasti Rd

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